

Application Notes and Protocols for Preparing PTAC Oxalate Solutions

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

PTAC oxalate is a selective muscarinic receptor ligand with a complex pharmacological profile. It acts as a partial agonist at M2 and M4 acetylcholine receptors while exhibiting antagonist effects at M1, M3, and M5 receptors.[1][2] This distinct receptor activity profile makes PTAC oxalate a valuable pharmacological tool for investigating the roles of individual muscarinic receptor subtypes in various physiological and pathological processes. These application notes provide detailed protocols for the preparation of PTAC oxalate solutions for use in experimental settings.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **PTAC oxalate** is crucial for accurate solution preparation and experimental reproducibility.



Property	Value	Reference
CAS Number	201939-40-4	[1]
Molecular Formula	C12H19N3S2·C2H2O4	
Molecular Weight	359.46 g/mol	•
Appearance	White solid powder	•
Purity	≥98%	•
Solubility	Soluble to 100 mM in water and DMSO	•
Storage	Desiccate at room temperature.	-

Quantitative Data: Receptor Binding Affinity

The following table summarizes the binding affinities (Ki values) of **PTAC oxalate** for human muscarinic receptor subtypes.

Receptor Subtype	Ki (nM)	Reference
M1	2.8	
M2	0.2	
M3	0.6	-
M4	0.2	-
M5	0.8	-

Experimental Protocols

4.1. General Safety Precautions

 Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling PTAC oxalate and its solutions.



- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

4.2. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PTAC oxalate** in dimethyl sulfoxide (DMSO).

Materials:

- PTAC oxalate powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of PTAC oxalate:
 - To prepare 1 mL of a 10 mM stock solution, you will need 0.35946 mg of PTAC oxalate (Molecular Weight = 359.46 g/mol).
 - For larger volumes, scale the mass accordingly (e.g., for 10 mL, use 3.5946 mg).
- Weigh the PTAC oxalate:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of PTAC oxalate powder into the tube.
- Add DMSO:



- Add the desired volume of anhydrous DMSO to the tube containing the PTAC oxalate powder.
- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- Storage:
 - Store the 10 mM stock solution in aliquots at -20°C for up to one month or at -80°C for up to six months to avoid repeated freeze-thaw cycles.
- 4.3. Preparation of Working Solutions for In Vitro Experiments

This protocol describes the dilution of the 10 mM stock solution to prepare working solutions for cell-based assays.

Materials:

- 10 mM PTAC oxalate stock solution in DMSO
- Appropriate cell culture medium or buffer (e.g., DMEM, PBS)
- Sterile tubes and pipette tips

Procedure:

- Determine the final desired concentration of PTAC oxalate for your experiment.
- Perform serial dilutions:
 - Thaw an aliquot of the 10 mM stock solution.
 - Dilute the stock solution in the appropriate cell culture medium or buffer to achieve the final desired concentration.
 - Important: Ensure the final concentration of DMSO in the working solution is not toxic to the cells (typically $\leq 0.1\%$).

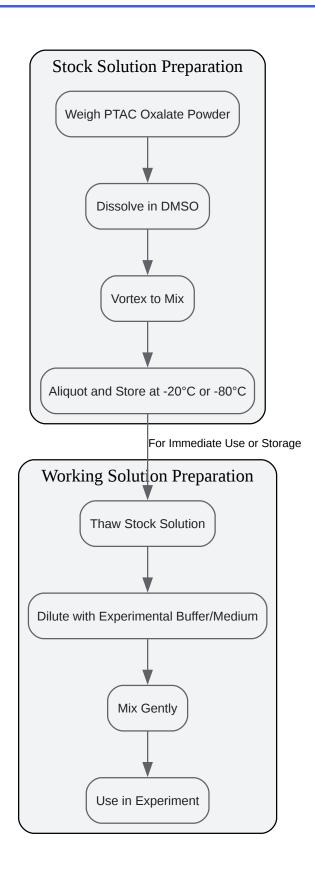


- Mix thoroughly:
 - Gently mix the working solution before adding it to your cell cultures.

Visualizations

5.1. Experimental Workflow for Solution Preparation



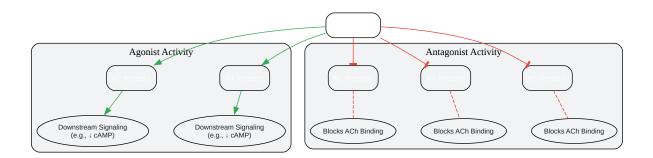


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Caption: Workflow for preparing PTAC oxalate solutions.



5.2. Simplified Signaling Pathway of PTAC Oxalate



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Caption: PTAC oxalate's dual receptor activity.

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References

- 1. PTAC oxalate () for sale [vulcanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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